

3,4-Dichlorobenzotrifluoride CAS number and properties

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Compound of Interest

Compound Name: 3,4-Dichlorobenzotrifluoride

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An In-depth Technical Guide to 3,4-Dichlorobenzotrifluoride

Introduction

3,4-Dichlorobenzotrifluoride, with the CAS number 328-84-7, is an organic compound characterized by a benzene ring substituted with two chlorine atoms and a trifluoromethyl group.[1] This compound typically appears as a colorless to pale yellow liquid with a distinct aromatic odor.[1][2] Its chemical stability and low reactivity make it a valuable component in various industrial and research applications, particularly as a solvent and a key intermediate in the synthesis of other complex chemicals.[1][3] The presence of both chlorine and trifluoromethyl groups imparts unique properties such as high electronegativity and lipophilicity. [1] It is recognized for its relatively low volatility and high boiling point, which are advantageous in certain chemical processes.[1] This guide provides a comprehensive overview of its properties, synthesis, applications, and safety protocols, tailored for researchers, scientists, and professionals in drug development.

Physicochemical Properties

The key physicochemical properties of **3,4-Dichlorobenzotrifluoride** are summarized in the table below for easy reference.



Property	Value	Source(s)
CAS Number	328-84-7	[1][3][4][5][6]
Molecular Formula	C7H3Cl2F3	[1][3][5][6]
Molecular Weight	215.00 g/mol	[2][3][4][5][6]
Appearance	Colorless to almost colorless clear liquid	[1][2][3]
Odor	Aromatic	[2]
Boiling Point	173-174 °C	[2][3][4]
Melting Point	-13 to -12 °C	[2][3][4]
Density	1.478 g/mL at 25 °C	[2][4]
Refractive Index	n20/D 1.475	[2][4]
Vapor Pressure	1.6 mmHg (20 °C)	[4]
Flash Point	65 °C (closed cup)	[2][4]
Solubility	May volatilize from water surfaces	[2]

Applications in Research and Drug Development

3,4-Dichlorobenzotrifluoride is a versatile intermediate with significant applications in the synthesis of agrochemicals and pharmaceuticals.[2][3][7][8] Its role as a building block is crucial for creating novel therapeutic agents and developing innovative solutions in these sectors.[3][8]

Key applications include:

• Intermediate for Agrochemicals: It serves as a precursor for various insecticides and herbicides.[2] For instance, it has been used in the preparation of the potential diphenyl ether herbicide, 2-chloro-4-trifluoromethylphenyl 4-nitrophenylether (RH-2512).[4]



- Pharmaceutical Synthesis: This compound is a vital intermediate in the synthesis of pharmaceuticals, particularly in the creation of heterocyclic drugs.
- Solvent Applications: Due to its ability to dissolve a wide range of organic compounds, it is employed as a solvent in complex organic reactions.[1][3]
- Specialty Chemicals: It is a key intermediate in the production of fluorinated compounds, essential for developing advanced materials and specialty chemicals.[3]
- Other Industrial Uses: It is also used in the formulation of dyes, electronic cleaning agents, and high-performance polymers.[2][3]

Experimental Protocols: Synthesis

Several methods for the synthesis of **3,4-Dichlorobenzotrifluoride** have been documented. The primary routes involve the chlorination of a precursor followed by fluorination.

Method 1: Chlorination of 4-Chlorobenzotrifluoride

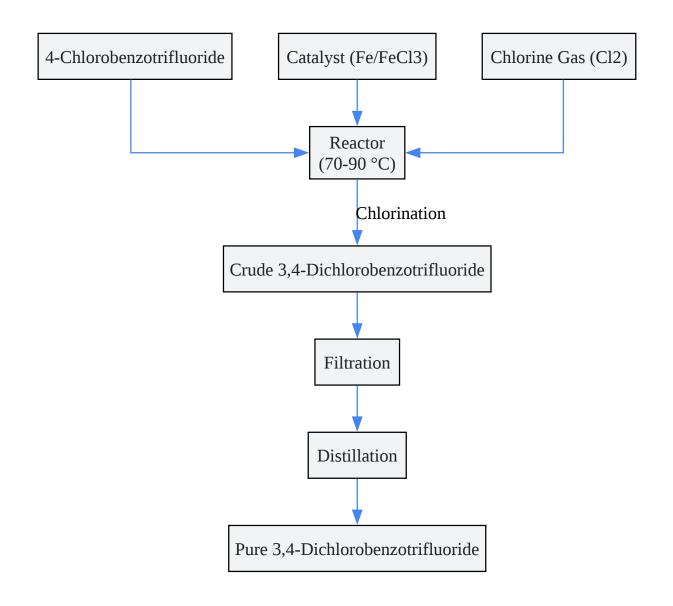
This method involves the direct chlorination of 4-Chlorobenzotrifluoride.[9]

Protocol:

- Place 4-Chlorobenzotrifluoride and a catalyst (e.g., a mixture of iron powder and ferric chloride) into a reactor.[9]
- With stirring, raise the temperature of the mixture to 60 °C.[9]
- Introduce dry chlorine gas into the reactor and continue heating to a constant temperature between 70 °C and 90 °C.[9]
- Continue feeding chlorine gas for more than two hours until the content of 3,4 Dichlorobenzotrifluoride reaches approximately 90wt%.[9]
- Stop the chlorine gas feed and exhaust any unreacted chlorine and produced hydrogen chloride gas to obtain the crude product.[9]



• Filter the crude product to remove the catalyst, followed by pressure reduction and fine distillation to yield the final product with a purity of over 99wt%.[9]



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Synthesis of **3,4-Dichlorobenzotrifluoride** via Chlorination.

Method 2: From 3,4-Dichlorotoluene

This process involves a two-step synthesis starting from 3,4-Dichlorotoluene.[2][10]

Protocol:



- Chlorination: 3,4-Dichlorotoluene is reacted with chlorine in the presence of a catalyst to produce 3,4-Dichlorobenzotrichloride.[2][10]
- Fluorination: The resulting 3,4-Dichlorobenzotrichloride is then reacted with anhydrous hydrogen fluoride. This halogen exchange reaction yields the crude 3,4-Dichlorobenzotrifluoride.[2][10]
- Purification: The crude product is then subjected to distillation, neutralization, and filtration to obtain the finished product.[10]

Safety and Toxicology

3,4-Dichlorobenzotrifluoride is a combustible liquid and requires careful handling.[4][11] It is known to be an irritant and can be narcotic in high concentrations.[2]

- Hazard Statements: Causes skin irritation (H315), serious eye irritation (H319), and is toxic
 to aquatic life with long-lasting effects (H411).[4][11]
- Precautionary Measures: Wear protective gloves, clothing, and eye/face protection (P280).
 [4][11] Wash skin thoroughly after handling (P264).[11] Avoid release to the environment (P273).[4]
- First Aid: In case of eye contact, rinse cautiously with water for several minutes (P305 + P351 + P338).[11] If on skin, remove contaminated clothing and rinse skin with water (P303 + P361 + P353).[11]
- Fire Fighting: Use dry chemical, CO2, alcohol-resistant foam, or water spray for fires.[2]
- Storage: Store in a well-ventilated place and keep cool (P403+P235).[11]

Toxicological studies have shown that it can induce unscheduled DNA synthesis and sister chromatid exchange in certain cell lines.[2] It is reported to be moderately irritating to rabbit skin and slightly irritating to rabbit eyes.[2]

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